

An In-depth Technical Guide to 1-Allyl-3-vinylimidazolium Chloride

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Compound of Interest

Compound Name: 1-Allyl-3-vinylimidazolium chloride

Cat. No.: B1149234

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Introduction: The Unique Potential of a Dual-Functionalized Imidazolium Salt

In the ever-evolving landscape of materials science and chemical synthesis, ionic liquids (ILs) have emerged as a class of compounds with tunable physicochemical properties, offering significant advantages over traditional volatile organic solvents. Among these, **1-Allyl-3-vinylimidazolium chloride**, identified by its CAS Number 100894-64-2, stands out as a particularly interesting molecule.^{[1][2]} This imidazolium-based ionic liquid possesses two distinct functional groups—an allyl group and a vinyl group—making it a versatile precursor for polymerization and a valuable component in the design of advanced materials.

This technical guide provides a comprehensive overview of **1-Allyl-3-vinylimidazolium chloride**, tailored for researchers, scientists, and professionals in drug development. We will delve into its core properties, outline a probable synthesis pathway, discuss its known applications, and provide essential safety information. The dual functionality of this molecule opens avenues for creating novel polymers and materials with tailored properties, a feature of significant interest in fields ranging from materials science to advanced drug delivery systems.

Core Physicochemical Properties

The properties of an ionic liquid are fundamental to its application. For **1-Allyl-3-vinylimidazolium chloride**, a complete, experimentally verified dataset is not readily available in peer-reviewed literature. The following table summarizes the available information, primarily

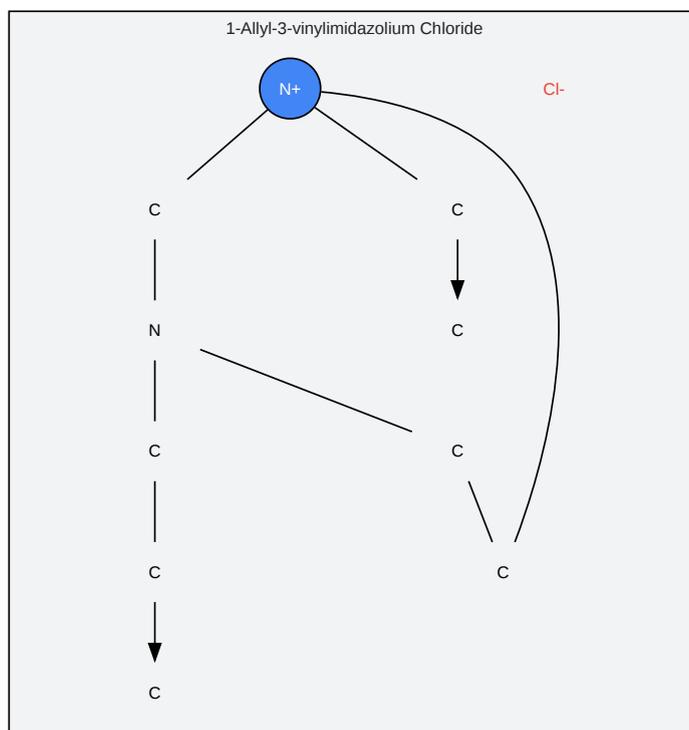
sourced from chemical suppliers. It is crucial to note that these values should be considered as indicative and may vary depending on the purity of the substance.

Property	Value	Source(s)
CAS Number	100894-64-2	[1][2][3]
Molecular Formula	C ₈ H ₁₁ ClN ₂	
Molecular Weight	170.64 g/mol	[1]
IUPAC Name	3-allyl-1-vinyl-1H-imidazol-3-ium chloride	
Appearance	Light yellow to brown clear liquid	[4]
Purity	>98.0% (HPLC) is commercially available	[4]
Storage Temperature	2-8°C, under an inert atmosphere	

Chemical Structure and Synthesis Pathway

The unique characteristics of **1-Allyl-3-vinylimidazolium chloride** stem from its molecular architecture, which features a central imidazolium ring substituted with both an allyl and a vinyl group.

Diagram: Chemical Structure of **1-Allyl-3-vinylimidazolium chloride**



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A 2D representation of the 1-Allyl-3-vinylimidazolium cation with its chloride anion.

Proposed Synthesis Protocol

While a specific, detailed synthesis protocol for **1-Allyl-3-vinylimidazolium chloride** is not extensively documented in academic literature, a plausible and widely accepted method for creating such asymmetric imidazolium salts is through a two-step quaternization reaction. This approach is based on established synthesis routes for similar vinylimidazolium ionic liquids.

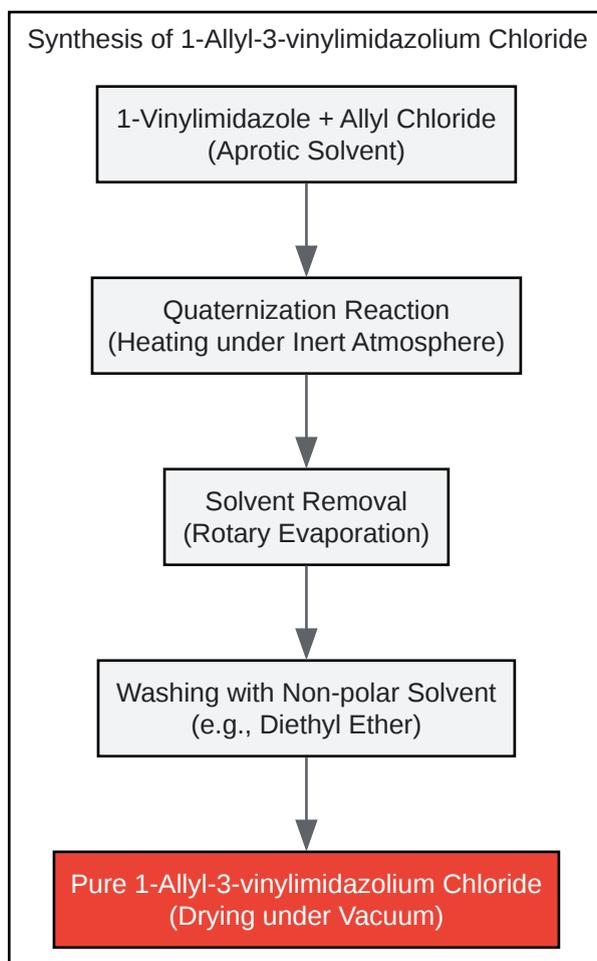
Step 1: Synthesis of 1-Vinylimidazole The synthesis typically begins with the vinylation of imidazole. This can be achieved through various methods, including the reaction of imidazole with acetylene under pressure or, more commonly in a laboratory setting, through a reaction with a vinyl-donating reagent.

Step 2: Quaternization with Allyl Chloride The second step involves the quaternization of the 1-vinylimidazole with allyl chloride. This is a nucleophilic substitution reaction where the nitrogen atom of the imidazole ring attacks the electrophilic carbon of the allyl chloride.

Experimental Workflow:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-vinylimidazole in a suitable aprotic solvent, such as acetonitrile or toluene.
- **Addition of Allyl Chloride:** Slowly add a stoichiometric equivalent of allyl chloride to the solution at room temperature. An inert atmosphere (e.g., nitrogen or argon) is recommended to prevent unwanted side reactions.
- **Reaction Conditions:** The reaction mixture is typically heated to a moderate temperature (e.g., 60-80 °C) and stirred for several hours to ensure complete reaction. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- **Isolation and Purification:** Upon completion, the resulting ionic liquid may precipitate out of the solution or the solvent can be removed under reduced pressure. The crude product is then purified, often by washing with a non-polar solvent like diethyl ether or hexane to remove any unreacted starting materials, followed by drying under vacuum.

Diagram: Plausible Synthesis Workflow



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A generalized workflow for the synthesis of **1-Allyl-3-vinylimidazolium chloride**.

Potential Applications in Research and Development

The presence of both vinyl and allyl groups makes **1-Allyl-3-vinylimidazolium chloride** a highly attractive monomer for the synthesis of poly(ionic liquid)s (PILs). These polymers can be designed to have a wide range of properties and have shown promise in several areas:

- **Advanced Materials:** The dual polymerizable functionalities allow for the creation of cross-linked polymer networks. These materials can be used as ion-conductive membranes in batteries and fuel cells, or as robust coatings with antistatic properties.

- **Drug Delivery Systems:** While direct applications in drug development are still exploratory, the ability to form biocompatible PILs opens possibilities for creating novel drug delivery vehicles. The ionic nature of the polymer backbone could be exploited for electrostatic interactions with charged drug molecules, enabling controlled release profiles.
- **Catalysis:** Imidazolium salts are known to be effective solvents and catalysts in a variety of organic reactions. The ability to immobilize the catalytic cation onto a polymer support through its vinyl or allyl groups can facilitate catalyst recovery and reuse, aligning with the principles of green chemistry.

Safety and Handling

As with any chemical substance, proper handling of **1-Allyl-3-vinylimidazolium chloride** is essential. The available safety data from suppliers indicates the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Precautions:

- Work in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors or direct contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.^[5]

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this compound.

Conclusion and Future Outlook

1-Allyl-3-vinylimidazolium chloride represents a fascinating building block for materials scientists and chemists. Its dual functionality as a polymerizable ionic liquid provides a platform for the rational design of novel materials with tailored properties. While the publicly available data on its specific physicochemical properties and synthesis is somewhat limited, the established chemistry of imidazolium salts provides a solid foundation for its use in research and development. As the demand for advanced polymers and functional materials grows, we can anticipate that the full potential of this and similar dual-functionalized ionic liquids will be increasingly explored and realized.

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